

An Inquiry Into the Discovery and History of "Limacine"

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Compound of Interest

Compound Name: *Limacine*

Cat. No.: *B239542*

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An initial investigation to construct a comprehensive technical guide on the discovery and history of a compound referred to as "**Limacine**" has revealed that there is no known chemical entity or drug with this name in the scientific literature. Extensive searches for "**Limacine**" in the context of drug discovery, chemical compounds, or therapeutic agents have not yielded any relevant results.

The term "**Limacine**" is, however, closely associated with marine biology, specifically referring to organisms within the pteropod order. The search results consistently point to two main subjects:

- **Limacina:** A genus of small, swimming sea snails, commonly known as sea butterflies.^{[1][2]} These organisms are a crucial part of the marine ecosystem. The earliest written record of a species within this genus, *Limacina helicina*, dates back to 1675 by Friderich Martens.^[1] This species was later formally described by Constantine John Phipps in 1774.^[1]
- **Clione limacina:** A species of pelagic sea slug known as the "sea angel."^[3] This organism is a natural predator of the *Limacina* sea snails. It was first described in 1676 by Friderich Martens.^{[3][4]}

It is possible that the query for "**Limacine**" may have been a misnomer or a misunderstanding, potentially confusing the name of these organisms with a natural product derived from them. However, there is no readily available scientific information detailing the isolation, characterization, and study of a specific compound named "**Limacine**" from these or any other sources for the purpose of drug development.

Without a specific, identifiable compound to research, it is not possible to provide the requested in-depth technical guide, including quantitative data, experimental protocols, and signaling pathway diagrams. The core requirements of the request are contingent on the existence of a body of scientific research centered around a specific molecule, which, in the case of "**Limacine**," does not appear to exist in the public domain.

Therefore, this report concludes that the subject "**Limacine**," as a topic for a technical guide for researchers and drug development professionals, is not substantiated by available scientific and historical records. Further clarification on the intended subject of the query would be necessary to proceed with a detailed technical analysis.

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References

- 1. Limacina helicina - Wikipedia [en.wikipedia.org]
- 2. Limacina - Wikipedia [en.wikipedia.org]
- 3. Clione limacina - Wikipedia [en.wikipedia.org]
- 4. mindat.org [mindat.org]
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